

An In-depth Technical Guide to 4-Bromo-3-hydroxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Bromo-3-hydroxybenzaldehyde**

Cat. No.: **B1283328**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-3-hydroxybenzaldehyde is an aromatic aldehyde that holds potential as a versatile building block in organic synthesis. Its structure, featuring a bromine atom, a hydroxyl group, and an aldehyde functional group on a benzene ring, offers multiple reactive sites for the construction of more complex molecules. This technical guide provides a comprehensive overview of its core properties, a detailed experimental protocol for its synthesis, and a discussion of its potential, though currently under-documented, applications in research and drug development.

Core Properties and CAS Number

The Chemical Abstracts Service (CAS) number for **4-Bromo-3-hydroxybenzaldehyde** is 20035-32-9[1][2][3]. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	20035-32-9	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₅ BrO ₂	[1] [2] [5]
Molecular Weight	201.02 g/mol	[1] [4] [5]
Melting Point	131.5 °C	[4] [5]
Boiling Point (Predicted)	265.0 ± 25.0 °C	[4] [5]
Density (Predicted)	1.737 ± 0.06 g/cm ³	[5]
Purity	Typically ≥97%	[1]

Synthesis of 4-Bromo-3-hydroxybenzaldehyde

A common method for the synthesis of **4-Bromo-3-hydroxybenzaldehyde** involves the bromination of 3-hydroxybenzaldehyde. The following is a detailed experimental protocol adapted from available literature.

Experimental Protocol: Bromination of 3-Hydroxybenzaldehyde[6]

Materials:

- 3-Hydroxybenzaldehyde
- Dichloromethane (CH₂Cl₂)
- Liquid Bromine (Br₂)
- Water (H₂O)
- Toluene
- Liquid Alkali (e.g., NaOH solution) for pH adjustment
- Nitrogen gas (for inert atmosphere)

Procedure:

- To a clean reaction vessel, add 35.4 g of 3-hydroxybenzaldehyde and 212 ml of dichloromethane.
- Purge the reaction vessel with nitrogen gas by applying a vacuum and backfilling with nitrogen three times to establish an inert atmosphere.
- Stir the mixture and cool it to below 0 °C using an ice bath.
- While maintaining the low temperature, add 35.4 g of liquid bromine dropwise to the reaction mixture.
- After the addition of bromine is complete, add 250 ml of water to the reaction.
- Neutralize the mixture by adding liquid alkali until a neutral pH is achieved.
- Cool the mixture and filter the resulting solid.
- Dissolve the collected wet product in 354 ml of toluene.
- Separate the aqueous layer from the organic (toluene) layer.
- Heat the organic phase to reflux.
- Filter the hot solution to remove any insoluble impurities.
- Cool the filtrate to induce crystallization and then dry the resulting solid to obtain 4-bromo-3-hydroxy-benzaldehyde.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **4-Bromo-3-hydroxybenzaldehyde**.

Applications in Research and Drug Development

Currently, there is limited publicly available information specifically detailing the biological activities or the involvement of **4-Bromo-3-hydroxybenzaldehyde** in signaling pathways. Much of the research in this area has focused on its isomers, such as 3-bromo-4-hydroxybenzaldehyde, 4-bromo-2-hydroxybenzaldehyde, and 3-bromo-4,5-dihydroxybenzaldehyde. These related compounds have been investigated for a range of biological activities, including antimicrobial, antioxidant, and anticancer properties.

Given its structural features, **4-Bromo-3-hydroxybenzaldehyde** is a candidate for use as an intermediate in the synthesis of novel compounds for drug discovery. The aldehyde group can be readily transformed into other functional groups or used in condensation reactions to build larger molecular scaffolds. The bromine and hydroxyl groups also offer sites for further chemical modification, allowing for the generation of a library of derivatives for biological screening.

Conclusion

4-Bromo-3-hydroxybenzaldehyde is a well-characterized chemical compound with established physical and chemical properties and a clear synthetic route. While its direct biological applications and roles in signaling pathways are not yet extensively documented in scientific literature, its chemical structure suggests significant potential as a versatile intermediate for the synthesis of new chemical entities in the field of drug discovery and development. Further research is warranted to explore the pharmacological profile of this compound and its derivatives.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Bromo-3-hydroxybenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283328#4-bromo-3-hydroxybenzaldehyde-cas-number-and-properties]

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